

2,5-dibromothiophene CAS number and safety data sheet

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Compound of Interest

Compound Name: 2,5-Dibromothiophene

Cat. No.: B018171

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An In-depth Technical Guide to **2,5-Dibromothiophene**: Properties, Safety, and Handling

This technical guide provides comprehensive information on **2,5-dibromothiophene**, a key reagent in organic synthesis, particularly in the development of conducting polymers and other functional materials. This document is intended for researchers, scientists, and drug development professionals, offering a detailed overview of its chemical properties, safety data, and handling protocols.

Chemical Identification

Identifier	Value
CAS Number	3141-27-3[1][2][3][4]
Molecular Formula	C4H2Br2S[1][3][4][5]
IUPAC Name	2,5-dibromothiophene[1][4]
Molecular Weight	241.93 g/mol [3]
EC Number	221-547-3[1][3]
UNII	F0033K8CXM[1][3]

Physical and Chemical Properties

The physical and chemical properties of **2,5-dibromothiophene** are summarized in the table below. This data is essential for its proper handling and use in experimental settings.

Property	Value
Appearance	Light yellow to clear pale yellow to brown liquid[4][5]
Physical State	Liquid[4][5]
Melting Point	-6 °C (21.2 °F)[5]
Boiling Point	211 °C (411.8 °F) at 760 mmHg[5]
Density	2.140 - 2.147 g/mL at 25 °C[5]
Flash Point	99 °C (210.2 °F) - closed cup[5]
Solubility	Insoluble in water[5]
Refractive Index	n _{20/D} 1.629
Vapor Density	8.34[5]

Safety and Hazard Information

2,5-Dibromothiophene is considered a hazardous substance.[6] Adherence to safety guidelines is crucial to minimize risks.

Hazard Classifications and Statements:

Classification	Code	Description
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation.[5]

Precautionary Statements:

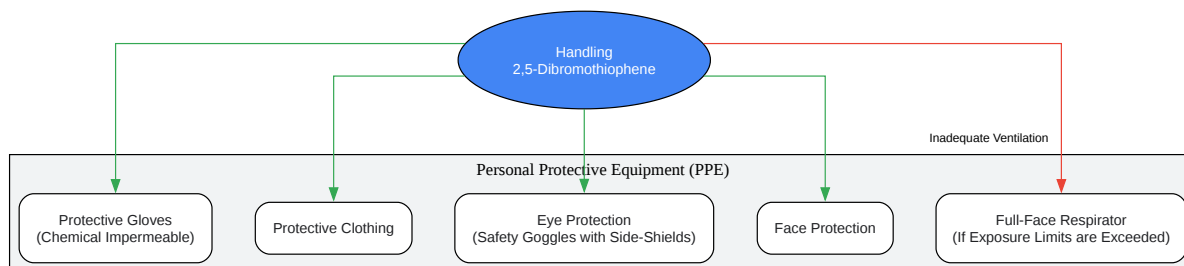
Code	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[7]
P264	Wash face, hands and any exposed skin thoroughly after handling.[5][7]
P271	Use only outdoors or in a well-ventilated area.[7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5][7]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[7]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][7]
P405	Store locked up.[5][7]
P501	Dispose of contents/container to an approved waste disposal plant.[5][7]

Experimental Protocols and Handling

Detailed methodologies for the safe handling and use of **2,5-dibromothiophene** are outlined below.

Personal Protective Equipment (PPE):

A crucial aspect of safely handling **2,5-dibromothiophene** is the use of appropriate personal protective equipment.



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Caption: Recommended Personal Protective Equipment for handling **2,5-dibromothiophene**.

Engineering Controls:

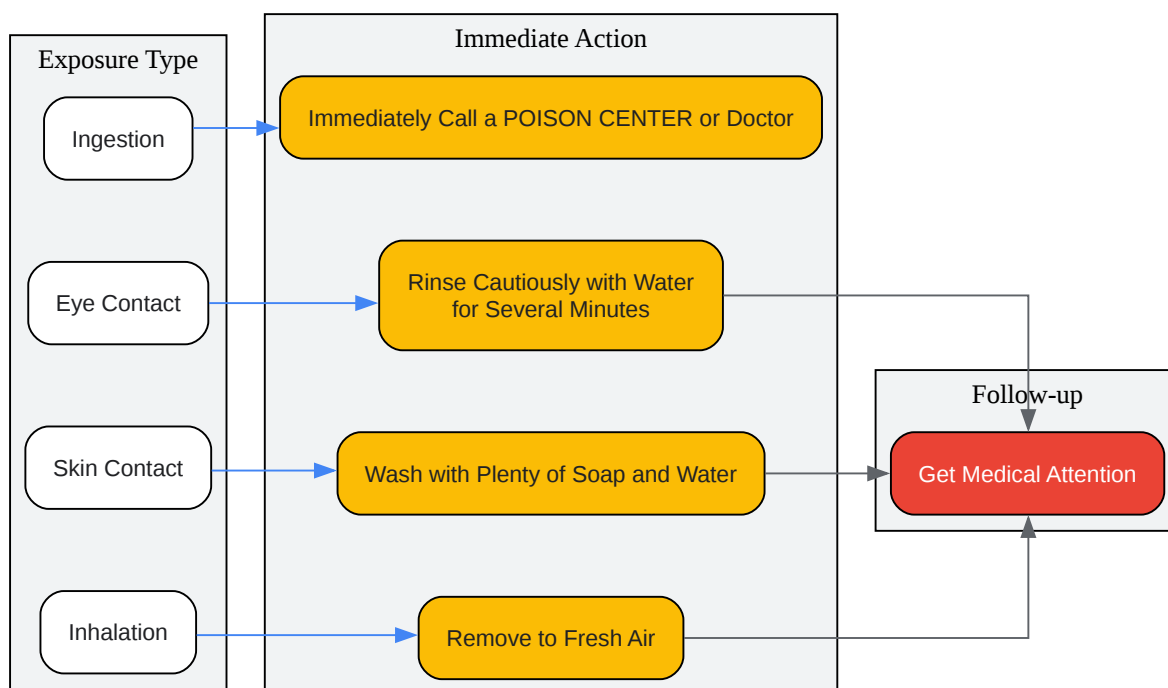
- Ensure adequate ventilation. Use only outdoors or in a well-ventilated area.[5][7]

Handling and Storage:

- Do not get in eyes, on skin, or on clothing.[5]
- Avoid ingestion and inhalation.[5]
- Wash hands thoroughly after handling.[5]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
- Protect from light.[5]
- Incompatible with strong oxidizing agents.[5]

First-Aid Measures:

The following diagram outlines the initial steps to be taken in case of accidental exposure.



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Caption: First-aid procedures for exposure to **2,5-dibromothiophene**.

Spill and Disposal Procedures:

- Spill: Evacuate personnel to safe areas.[7] Remove all sources of ignition.[7] Use personal protective equipment.[7] Do not let the product enter drains.[8] Pick up and arrange disposal without creating dust.[8]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5][7]

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